Thermodynamic properties of 4-Chloro-2-fluoro-6-methoxybenzamide

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Compound of Interest

Compound Name:	*4-Chloro-2-fluoro-6-methoxybenzamide*
CAS No.:	*1823882-44-5*
Cat. No.:	*B3005895*

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Thermodynamic Profiling of **4-Chloro-2-fluoro-6-methoxybenzamide**: A Characterization Framework

Abstract This technical guide details the thermodynamic characterization of **4-Chloro-2-fluoro-6-methoxybenzamide** (CAS 1823882-44-5), a trisubstituted benzamide scaffold relevant to agrochemical and pharmaceutical development. We analyze the critical thermodynamic parameters—solid-state transitions, enthalpy of fusion, and solution-phase equilibrium—governing its stability and bioavailability. This document serves as a protocol-driven whitepaper for researchers tasked with the pre-formulation profiling of this specific New Chemical Entity (NCE).

Introduction: The Thermodynamic Landscape

In drug and agrochemical development, **4-Chloro-2-fluoro-6-methoxybenzamide** represents a class of sterically congested amides. The presence of ortho-substituents (Fluoro and Methoxy) flanking the amide group introduces significant rotational barriers, influencing crystal packing and lattice energy.

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Understanding the thermodynamics of this molecule is not merely about cataloging melting points; it is about predicting:

- Processability: How the enthalpy of fusion (

) dictates solubility in process solvents.
- Stability: How polymorphic transitions (driven by Gibbs free energy differences,

) impact shelf-life.
- Bioavailability: How the thermodynamic activity in solution correlates with membrane permeability.

Theoretical & Predicted Property Profile

Before initiating wet-lab experiments, we establish a theoretical baseline using Group Contribution Methods and Structure-Property Relationships (SPR) specific to polysubstituted benzamides.

Table 1: In-Silico Thermodynamic Profile

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Property	Predicted Value / Range	Structural Driver
Molecular Weight	203.59 g/mol	--
LogP (Octanol/Water)	1.8 – 2.2	Lipophilicity increased by Cl/F; moderated by Amide/OMe.
pKa (Amide)	~14-15 (Neutral in aq)	Amide protons are weakly acidic; unlikely to ionize at physiological pH.
H-Bond Donors/Acceptors	2 Donors / 3 Acceptors	Potential for intramolecular H-bonding (NH OMe), affecting lattice energy.
Predicted Melting Point	145 – 175 °C	High symmetry and intermolecular H-bonding networks typically yield high MPs in this class.
Enthalpy of Fusion ( )	25 – 35 kJ/mol	Estimated based on typical entropy of fusion for rigid aromatics (J/mol·K).

Expert Insight: The 2,6-disubstitution pattern likely forces the amide group out of planarity with the benzene ring. This "twisted" conformation can disrupt efficient

-stacking, potentially lowering the melting point compared to its 4-chloro-benzamide analog, but the intramolecular hydrogen bond (NH

OMe) often locks the conformation, recovering lattice stability.

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Solid-State Thermodynamics: Experimental Protocols

The thermodynamic stability of the solid form is the first gate in development. We utilize Differential Scanning Calorimetry (DSC) to quantify phase transitions.

Protocol 3.1: DSC Analysis for and Purity

Objective: Determine the onset melting temperature (

) and the heat of fusion to calculate ideal solubility.

Methodology:

- Sample Prep: Weigh 2–4 mg of dried **4-Chloro-2-fluoro-6-methoxybenzamide** into a Tzero aluminum pan. Crimp with a pinhole lid (to allow volatile escape if solvated).
- Equilibration: Equilibrate at 25°C.
- Ramp: Heat at 10°C/min to 250°C under Nitrogen purge (50 mL/min).
- Analysis: Integrate the endothermic melting peak.
  - Onset Temperature: The intersection of the baseline and the leading edge of the peak (The thermodynamic

).
  - Peak Area: Yields

    (J/g).

Self-Validating Check:

- If the peak is broad (>2°C range), the sample is either impure or decomposing (check TGA).
- If a small endotherm precedes the main melt, suspect a polymorphic transition or desolvation.

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Protocol 3.2: Polymorph Screening via Slurry Equilibration

Thermodynamics dictates that the system will move toward the global energy minimum.

- Procedure: Create supersaturated suspensions of the compound in diverse solvents (Methanol, Acetone, Water) at 25°C and 50°C. Stir for 72 hours.
- Readout: Filter and analyze the solid phase via XRPD. The resulting crystal form is the thermodynamically stable polymorph at that temperature.

Solution Thermodynamics: Solubility & Partitioning

Solubility is not a static number; it is a thermodynamic equilibrium defined by the van't Hoff equation.

Protocol 4.1: Temperature-Dependent Solubility (Shake-Flask)

Objective: Construct the van't Hoff plot to determine the enthalpy of solution (

).

Workflow:

- Preparation: Add excess solid to 10 mL of buffer (pH 1.2, 6.8, 7.4) in borosilicate vials.
- Incubation: Place in a shaking incubator at fixed temperatures (

).
- Equilibration Time: 24–48 hours. Ensure solid remains present.
- Sampling: Filter supernatant through a 0.22 µm PVDF filter (pre-saturated to prevent adsorption).
- Quantification: HPLC-UV (detecting at

  nm).

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Data Analysis: Plot

vs

.

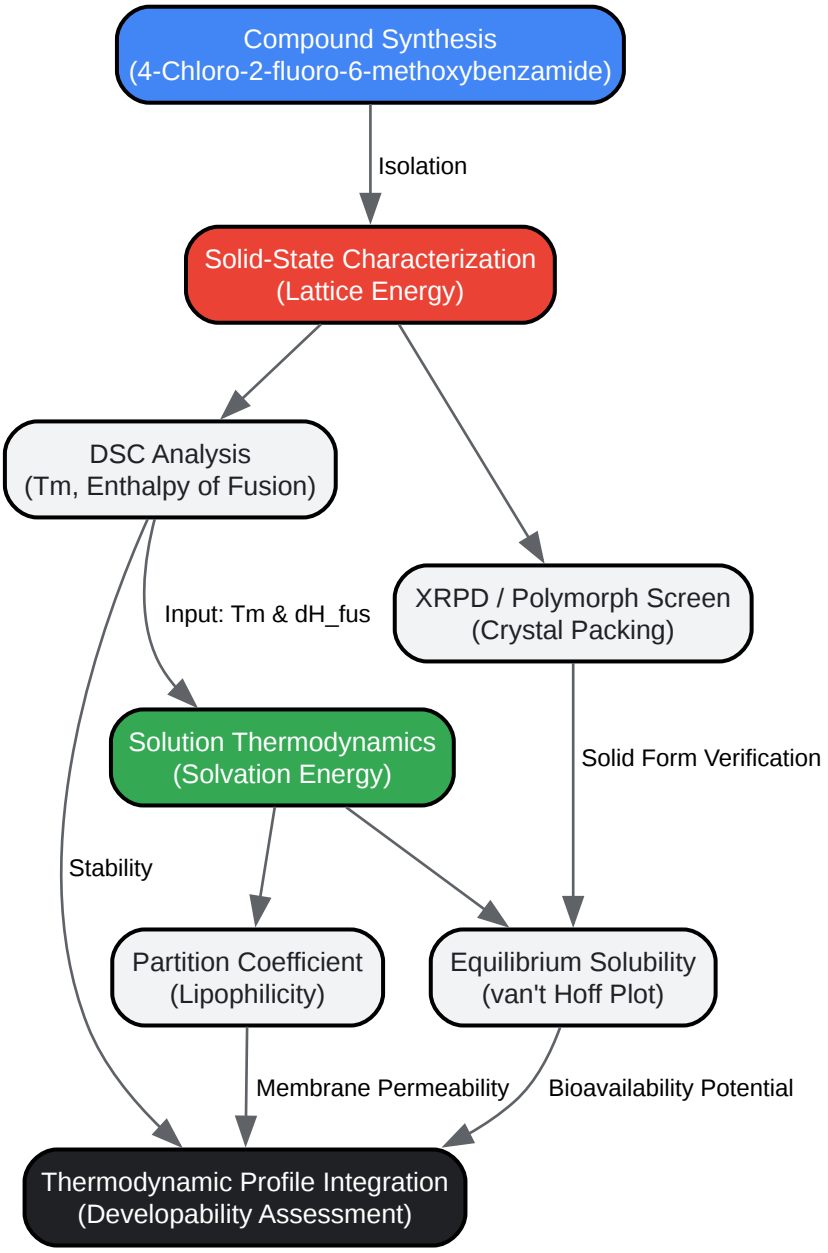
Linearity indicates a constant mechanism; curvature suggests a change in

or a polymorphic transition during the experiment.

Visualization of Thermodynamic Workflows

The following diagram illustrates the logical flow for characterizing the thermodynamic profile of this benzamide derivative, ensuring no critical parameter is overlooked.

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Figure 1: Integrated workflow for thermodynamic profiling, linking solid-state properties to solution behavior.

Critical Analysis & Troubleshooting

The "Brick Dust" Warning: Trisubstituted benzamides often exhibit "brick dust" behavior—high melting point and low solubility.

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- Causality: If

  and LogP is moderate (~2), the poor solubility is driven by the solid state (high lattice energy), not lipophilicity.

- Remediation: In this scenario, salt formation is ineffective (due to neutral amide). The strategy must shift to amorphous solid dispersions to break the lattice energy barrier.

Solvate Formation: The methoxy group is a hydrogen bond acceptor. In protic solvents (Methanol, Water), **4-Chloro-2-fluoro-6-methoxybenzamide** may form solvates/hydrates.

- Detection: If TGA shows weight loss before the melting point, a solvate is present. This invalidates standard solubility measurements unless the solvate is the target form.

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